

A Spectroscopic Comparison of Pyrazine-2-sulfinic Acid and Its Precursors

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Compound of Interest

Compound Name: *Pyrazine-2-sulfinic acid*

Cat. No.: *B15059493*

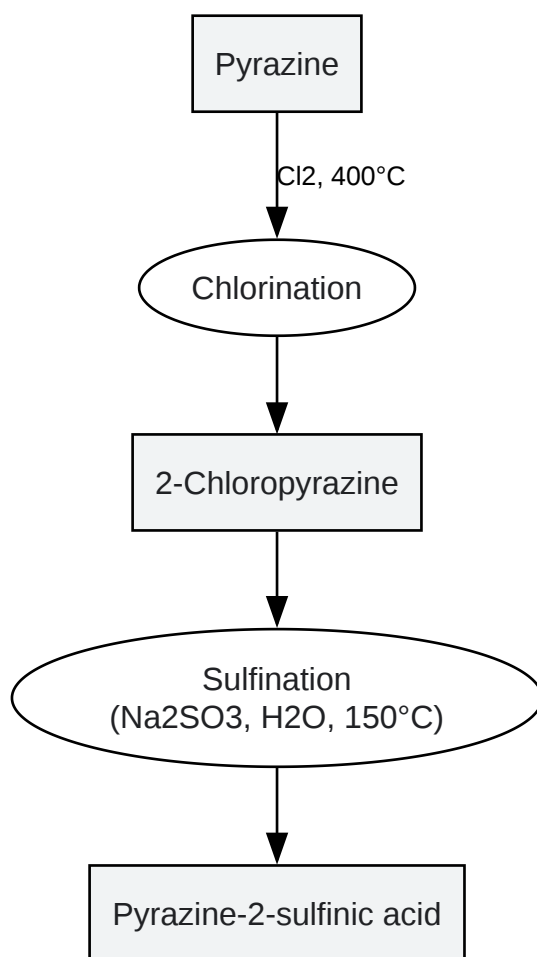
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the spectroscopic properties of **Pyrazine-2-sulfinic acid** and its precursors, pyrazine and 2-chloropyrazine. While pyrazine and 2-chloropyrazine are well-characterized, publicly available spectroscopic data for **pyrazine-2-sulfinic acid** is limited. This guide summarizes the available experimental data to aid in the identification and characterization of these compounds.

Synthetic Pathway

The synthesis of **pyrazine-2-sulfinic acid** can be achieved from its precursor, 2-chloropyrazine. The following diagram illustrates a reported synthetic route.



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Caption: Synthesis of **Pyrazine-2-sulfinic acid** from Pyrazine.

Spectroscopic Data Comparison

The following tables summarize the available spectroscopic data for pyrazine, 2-chloropyrazine, and **pyrazine-2-sulfinic acid**.

Table 1: ¹H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm
Pyrazine	CDCl ₃	8.6 (s, 4H)
2-Chloropyrazine	CDCl ₃	8.55 (d, 1H), 8.45 (d, 1H), 8.35 (d, 1H)
Pyrazine-2-sulfinic acid	-	Data not readily available in the searched literature.

Table 2: ¹³C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm
Pyrazine	Dioxane	145.1
2-Chloropyrazine	-	152.0, 145.5, 144.0, 142.5
Pyrazine-2-sulfinic acid	-	Data not readily available in the searched literature.

Table 3: IR Spectroscopic Data

Compound	Medium	Key Vibrational Frequencies (cm ⁻¹)
Pyrazine	CCl ₄ Solution	3080 (C-H stretch), 1580 (C=N stretch), 1015 (ring vibration)
2-Chloropyrazine	-	Data not readily available in a quantitative format.
Pyrazine-2-sulfinic acid	-	Expected to show characteristic S=O stretching bands (approx. 1090-1150 cm ⁻¹) and O-H stretching for the sulfinic acid group.

Table 4: UV-Vis Spectroscopic Data

Compound	Solvent	λ_{max} (nm)
Pyrazine	Cyclohexane	261, 326
2-Chloropyrazine	-	Data not readily available.
Pyrazine-2-sulfinic acid	-	Data not readily available.

Experimental Protocols

Detailed experimental protocols for the synthesis and spectroscopic analysis are provided below.

Synthesis of Sodium Pyrazine-2-sulfinate

A reported method for the synthesis of the sodium salt of **pyrazine-2-sulfinic acid** involves the reaction of 2-chloropyrazine with anhydrous sodium sulfite. In a sealed tube, 3.0 g of 2-chloropyrazine and 4.0 g of anhydrous sodium sulfite are mixed with 25 ml of water. The mixture is heated at 150°C for twelve hours. After cooling, the resulting solution is evaporated to dryness. The solid residue is then extracted with boiling 95% ethanol to yield the sodium pyrazine-2-sulfinate.

NMR Spectroscopy

NMR spectra are typically recorded on a 300 or 500 MHz spectrometer. Samples are dissolved in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6). Chemical shifts (δ) are reported in parts per million (ppm) relative to an internal standard, such as tetramethylsilane (TMS).

IR Spectroscopy

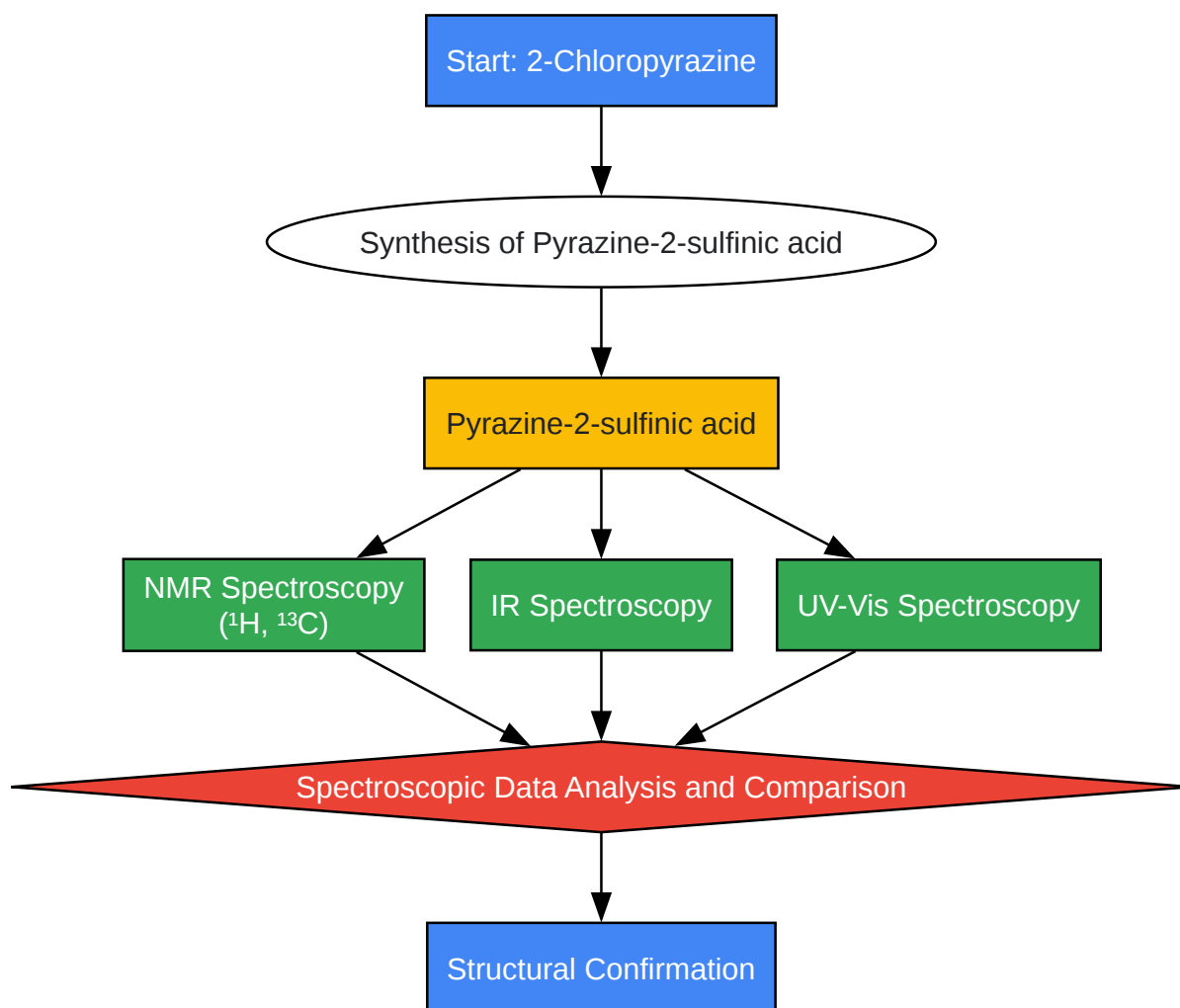
Infrared spectra are obtained using an FT-IR spectrometer. Solid samples can be analyzed as KBr pellets or as a mull in Nujol. Liquid samples can be analyzed as thin films between salt plates (e.g., NaCl or KBr). Spectra are typically recorded in the range of 4000-400 cm^{-1} .

UV-Vis Spectroscopy

UV-Vis absorption spectra are recorded on a double-beam spectrophotometer. Samples are dissolved in a suitable UV-grade solvent (e.g., ethanol, cyclohexane, water) and placed in a quartz cuvette. The spectrum is typically scanned over a range from 200 to 800 nm.

Logical Workflow for Compound Characterization

The following diagram outlines the logical workflow for the synthesis and characterization of pyrazine-2-sulfinic acid.



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Caption: Workflow for Synthesis and Spectroscopic Characterization.

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